

Navigating the Safe Disposal of GSK503: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK503

Cat. No.: B15586943

[Get Quote](#)

For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of investigational compounds like **GSK503** are paramount for ensuring laboratory safety and regulatory compliance. While a comprehensive Safety Data Sheet (SDS) with specific disposal protocols for **GSK503** is not readily available, standard laboratory best practices for research chemicals dictate a cautious approach. Due to its biological activity as a potent EZH2 methyltransferase inhibitor, it is prudent to treat **GSK503** as a potentially hazardous substance.^{[1][2]}

This guide provides a step-by-step operational plan for the proper disposal of **GSK503**, synthesized from general laboratory safety principles and available chemical data.

I. Personal Protective Equipment (PPE) and Handling

Before beginning any disposal procedures, ensure the appropriate personal protective equipment is worn. All handling of **GSK503**, including during disposal, should be conducted in a well-ventilated area or a chemical fume hood.

Recommended PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

II. Step-by-Step Disposal Protocol

The disposal of **GSK503** must adhere to all local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

1. Unused or Expired Solid **GSK503**:

- Do not dispose of solid **GSK503** in the regular trash.
- The original container with the unused or expired product should be securely sealed.
- Place the sealed container into a designated and clearly labeled hazardous waste receptacle. The label should include "Hazardous Waste" and the chemical name "**GSK503**."

2. Solutions Containing **GSK503**:

- Do not pour solutions of **GSK503** down the drain.
- Collect all solutions containing **GSK503** in a designated, sealed, and clearly labeled hazardous waste container.
- The waste container must be compatible with the solvent used to dissolve the **GSK503** (e.g., DMSO, ethanol).^{[1][2]}

3. Contaminated Laboratory Materials:

- All materials that have come into direct contact with **GSK503** should be treated as contaminated hazardous waste. This includes:
 - Pipette tips
 - Centrifuge tubes

- Gloves
- Wipes and absorbent paper
- Collect these materials in a designated hazardous waste bag or container.
- The container must be clearly labeled as "Hazardous Waste" and specify "**GSK503** contaminated materials."

4. Decontamination of Glassware and Equipment:

- Thoroughly rinse any glassware or equipment that has been in contact with **GSK503** with a suitable solvent, such as ethanol or acetone.
- Collect this initial solvent rinse as hazardous waste and add it to your designated liquid hazardous waste container.
- Following the initial solvent rinse, perform a triple rinse with water. After this decontamination procedure, subsequent water rinses may be permissible for drain disposal, but this should be confirmed with your institution's EHS guidelines.

5. Waste Collection and Storage:

- Store all hazardous waste containers in a designated, secure area within the laboratory.
- Arrange for waste pickup through your institution's EHS department or a licensed hazardous waste disposal contractor.

III. Chemical and Physical Properties

A summary of the key quantitative data for **GSK503** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Weight	526.67 g/mol	[1]
Molecular Formula	C ₃₁ H ₃₈ N ₆ O ₂	[1]
CAS Number	1346572-63-1	[1][3]
Solubility	DMSO: 93 mg/mL (176.58 mM)	[2]
Ethanol: 25 mg/mL (47.47 mM)	[2]	
H ₂ O: < 1 mg/mL (insoluble)	[2]	
Storage	Powder: -20°C for 3 years	[2]
In solvent: -80°C for 1 year	[2]	

IV. Logical Workflow for GSK503 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **GSK503** and associated materials.

GSK503 Disposal Decision Workflow

[Click to download full resolution via product page](#)**GSK503 Disposal Decision Workflow**

While the available Safety Data Sheet for **GSK503** does not classify it as a hazardous substance under the Globally Harmonized System (GHS), it is crucial to remember that the toxicological properties of many research chemicals have not been fully investigated.[3][4] Therefore, adopting a conservative approach to disposal is a cornerstone of responsible laboratory practice.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [2. GSK503 | Histone Methyltransferase | TargetMol](#) [targetmol.com]
- [3. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [4. benchchem.com](https://www.benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of GSK503: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15586943/docs#navigating-the-safe-disposal-of-gsk503-a-procedural-guide\]](https://www.benchchem.com/product/b15586943/docs#navigating-the-safe-disposal-of-gsk503-a-procedural-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)